

Di-n-Decyl Sulfone: A Technical Examination of its Surfactant Properties

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Compound of Interest

Compound Name: **DI-N-DECYL SULPHONE**

Cat. No.: **B1645674**

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Executive Summary

Di-n-decyl sulfone ($C_{20}H_{42}O_2S$) is a symmetrical dialkyl sulfone recognized for its potential as a non-ionic surfactant. This technical guide provides a comprehensive overview of its known properties, applications, and the experimental methodologies relevant to its study. While specific quantitative data on the surfactant properties of di-n-decyl sulfone, such as its Critical Micelle Concentration (CMC) and surface tension at CMC, are not readily available in public literature, this document outlines the general experimental protocols for determining these crucial parameters. Furthermore, information on its synthesis, potential applications, and the current understanding of the biocompatibility and toxicity of related sulfone compounds are presented to guide further research and development.

Core Properties of Di-n-Decyl Sulfone

Di-n-decyl sulfone is a sulfone compound featuring two n-decyl alkyl chains attached to a central sulfonyl group. This structure imparts amphiphilic character to the molecule, with the long alkyl chains providing hydrophobicity and the sulfonyl group contributing polarity.

Table 1: Physicochemical Properties of Di-n-Decyl Sulfone[1][2][3][4]

Property	Value	Source
CAS Number	111530-37-1	[1] [2] [3] [4] [5]
Molecular Formula	C ₂₀ H ₄₂ O ₂ S	[1] [2] [3] [4]
Molecular Weight	346.61 g/mol	[1] [2] [3] [4]
Boiling Point	445.9 °C at 760 mmHg	[1] [3]
Density	0.912 g/cm ³	[1] [3]
Flash Point	230.3 °C	[1] [3]
Vapor Pressure	1.00E-07 mmHg at 25°C	[1] [3]
Refractive Index	1.457	[1]
Appearance	Not specified	[1]
Solubility	Not specified	[1]

Synthesis of Di-n-Decyl Sulfone

While a specific, detailed experimental protocol for the synthesis of di-n-decyl sulfone is not available in the reviewed literature, a general and common method for preparing symmetrical dialkyl sulfones is through the oxidation of the corresponding dialkyl sulfide.

General Experimental Protocol: Synthesis of Dialkyl Sulfones via Oxidation

This protocol describes a typical laboratory-scale synthesis of a dialkyl sulfone from a dialkyl sulfide.

Materials:

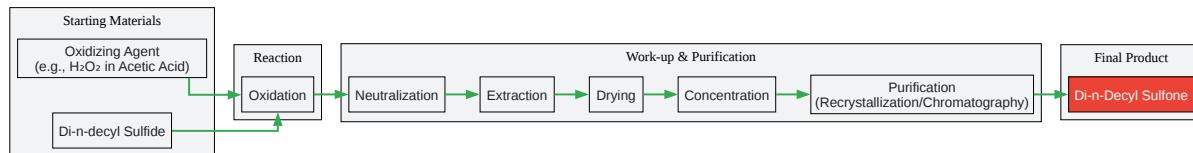
- Di-n-decyl sulfide
- Hydrogen peroxide (30% solution)
- Glacial acetic acid

- Sodium bicarbonate
- Dichloromethane (or other suitable organic solvent)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Separatory funnel
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve di-n-decyl sulfide in glacial acetic acid.
- Oxidation: Slowly add a stoichiometric excess of 30% hydrogen peroxide to the stirred solution. The reaction is often exothermic and may require cooling to maintain a controlled temperature.
- Reaction Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to observe the disappearance of the starting sulfide and the appearance of the sulfone.
- Work-up: Once the reaction is complete, cool the mixture to room temperature and pour it into a separatory funnel containing cold water.
- Neutralization: Carefully neutralize the excess acetic acid by the slow addition of a saturated sodium bicarbonate solution until effervescence ceases.
- Extraction: Extract the aqueous layer multiple times with dichloromethane or another suitable organic solvent.
- Drying and Concentration: Combine the organic extracts and dry them over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude di-n-decyl sulfone.

- Purification: The crude product can be further purified by recrystallization or column chromatography to yield the pure di-n-decyl sulfone.



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General synthesis workflow for Di-n-Decyl Sulfone.

Surfactant Properties and Characterization

The amphiphilic nature of di-n-decyl sulfone suggests its potential to act as a surfactant, reducing the surface tension of liquids and forming micelles above a certain concentration.

Critical Micelle Concentration (CMC)

The CMC is a fundamental property of a surfactant, representing the concentration at which micelle formation begins. As a non-ionic surfactant, the CMC of di-n-decyl sulfone can be determined by various methods that detect the changes in the physical properties of the solution as a function of surfactant concentration.

General Experimental Protocol: Determination of CMC by Surface Tension Measurement

This protocol outlines the measurement of surface tension to determine the CMC of a surfactant.

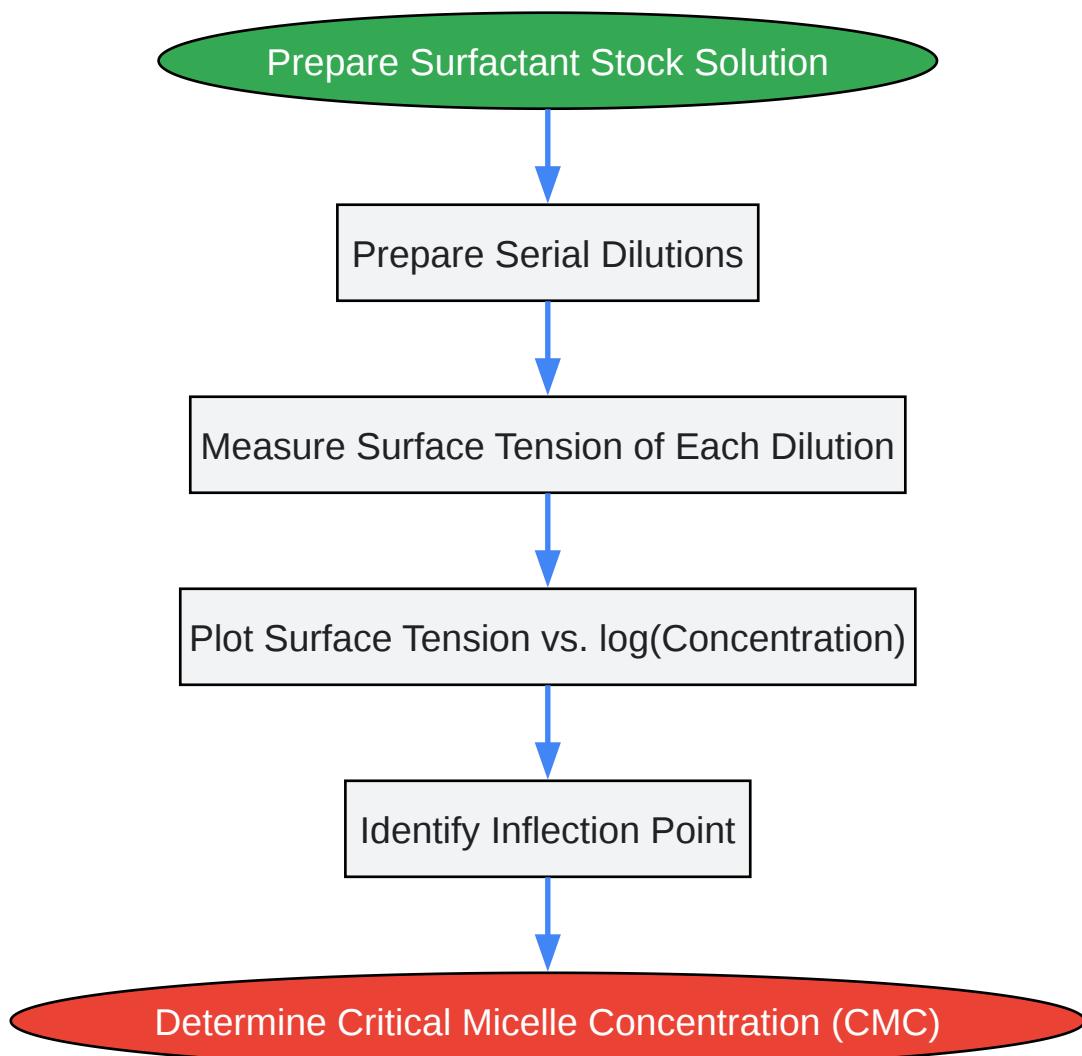
Materials:

- Di-n-decyl sulfone

- High-purity water (e.g., deionized or distilled)
- Tensiometer (e.g., Du Noüy ring or Wilhelmy plate method)
- Precision balance
- Volumetric flasks and pipettes

Procedure:

- Stock Solution Preparation: Prepare a concentrated stock solution of di-n-decyl sulfone in high-purity water. Due to the potential for low aqueous solubility, a co-solvent may be necessary, or the determination may need to be performed in a different solvent system.
- Serial Dilutions: Prepare a series of solutions with decreasing concentrations of di-n-decyl sulfone from the stock solution. The concentration range should span the expected CMC.
- Surface Tension Measurement: Measure the surface tension of each solution using a calibrated tensiometer. Ensure temperature control, as surface tension is temperature-dependent.
- Data Analysis: Plot the surface tension as a function of the logarithm of the surfactant concentration.
- CMC Determination: The plot will typically show a region where surface tension decreases linearly with the log of the concentration, followed by a plateau where the surface tension remains relatively constant. The intersection of these two linear regions corresponds to the CMC.



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